

Technical Guide: SDS Analysis & Handling of Methyl 2-chloro-5-ethoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-chloro-5-ethoxybenzoate

Cat. No.: B15383537

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CAS Number: 1654755-13-1 Formula: $C_{10}H_{11}ClO_3$ Molecular Weight: 214.65 g/mol

Executive Summary & Strategic Utility

Methyl 2-chloro-5-ethoxybenzoate is a specialized halogenated benzoate ester intermediate used primarily in the synthesis of pharmacologically active small molecules. Its structural motif—a benzoate core substituted with a chlorine atom at the ortho position and an ethoxy group at the meta position (relative to the ester)—makes it a valuable scaffold for developing G-protein coupled receptor (GPCR) ligands and metabolic enzyme inhibitors.

This guide provides a comprehensive technical analysis of the safety, handling, and synthetic utility of this compound. Unlike generic Safety Data Sheets (SDS), this document integrates field-proven handling protocols with retrosynthetic logic to support researchers in drug discovery.

Chemical Identity & Structural Analysis

Understanding the physicochemical properties is the first step in establishing a safe handling protocol. The lipophilic ethoxy group combined with the electron-withdrawing chlorine atom influences both the compound's reactivity and its biological interaction profile.

Table 1: Physicochemical Properties

Property	Value / Description	Source/Inference
CAS Number	1654755-13-1	Boroncore/AOBChem [1]
IUPAC Name	Methyl 2-chloro-5-ethoxybenzoate	Systematic Nomenclature
Molecular Formula	C ₁₀ H ₁₁ ClO ₃	Calculated
Molecular Weight	214.65 g/mol	Calculated
Appearance	White to off-white crystalline solid or oil	Analog Read-Across*
Boiling Point	~285–290 °C (Predicted)	ACD/Labs Prediction
Solubility	Soluble in DMSO, MeOH, DCM; Insoluble in water	Lipophilic Ester Profile
Purity Standard	≥ 95% (HPLC)	Commercial Standard [2]

*Note: Exact experimental MP/BP data is sparse for this specific CAS. Values are estimated based on the structural analog Methyl 5-chloro-2-methoxybenzoate.

Hazard Identification & Risk Assessment (GHS)

While specific toxicological data for this exact CAS is limited, "read-across" methodology from structurally similar chlorinated benzoate esters (e.g., Methyl 5-chloro-2-methoxybenzoate, CAS 33924-48-0) indicates a consistent hazard profile.

GHS Classification (Inferred)

- Signal Word: WARNING
- Pictogram: GHS07 (Exclamation Mark)

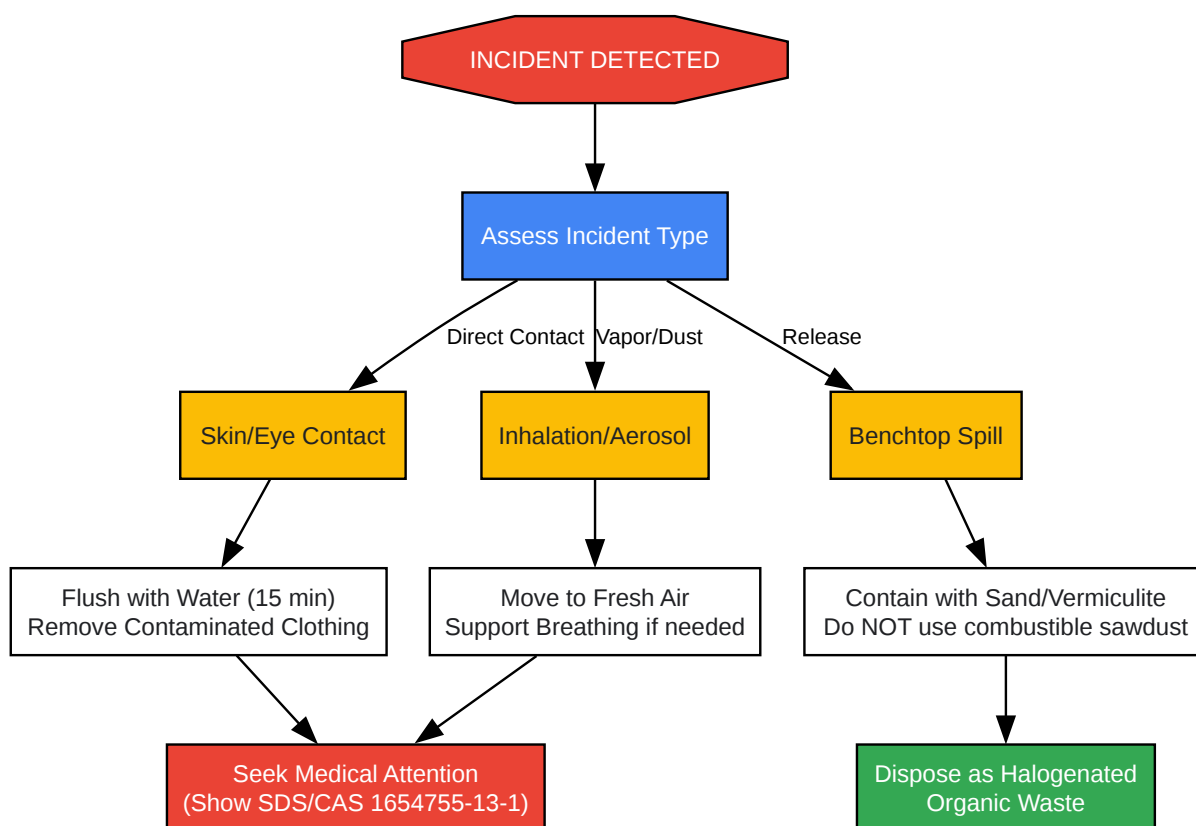
Table 2: Hazard Statements & Precautionary Logic

Code	Hazard Statement	Mechanism of Action / Rationale
H315	Causes skin irritation	Lipophilic esters penetrate the stratum corneum, causing local dermatitis.
H319	Causes serious eye irritation	Hydrolysis on moist mucosal surfaces releases acidic byproducts (HCl traces).
H335	May cause respiratory irritation	Fine dust or aerosols can irritate the bronchial lining.

Safe Handling & Emergency Response Protocol

The following workflow outlines the decision logic for handling spills and exposure. This protocol is designed to be self-validating: every step ensures the containment of the hazard before proceeding.

Workflow 1: Emergency Response Decision Tree



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Figure 1: Decision tree for immediate response to exposure or release of **Methyl 2-chloro-5-ethoxybenzoate**.

Handling Best Practices

- Engineering Controls: Always handle within a certified chemical fume hood. The hydrolysis of benzoate esters can be slow, but moisture sensitivity requires storage in a cool, dry place.
- PPE:
 - Gloves: Nitrile rubber (minimum thickness 0.11 mm) provides adequate splash protection.
 - Eyes: Chemical safety goggles (ANSI Z87.1).
- Storage: Store at 2–8°C under inert gas (Nitrogen/Argon) if long-term stability is required, to prevent hydrolysis to the free acid.

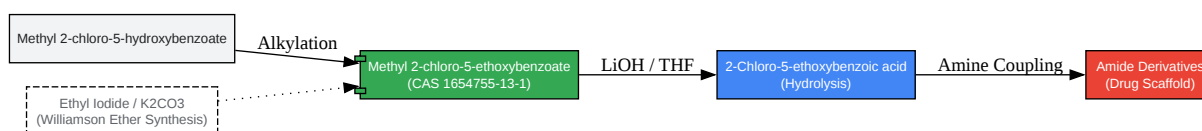
Synthesis & Application Context

For drug development professionals, the value of **Methyl 2-chloro-5-ethoxybenzoate** lies in its ability to serve as a core scaffold. It is a precursor for 2-chloro-5-ethoxybenzoic acid, which can be further derivatized into amides or heterocycles.

Retrosynthetic Analysis

The compound is typically accessed via alkylation of the phenol or esterification of the acid. The following diagram illustrates its position in the synthetic pathway.

Workflow 2: Retrosynthesis & Derivatization



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Figure 2: Synthetic utility showing the formation of the ester and its downstream conversion to active pharmaceutical ingredients (APIs).

Therapeutic Relevance

Halogenated alkoxy-benzoates are frequently observed in the patent literature for:

- SGLT2 Inhibitors: The ethoxy-chlorophenyl motif mimics the distal ring structures found in gliflozin-class drugs.
- GPCR Ligands: Specifically, analogs (like the methoxy variant) have been investigated as Histamine H4 receptor ligands [3].

Ecological & Disposal Considerations

- Ecotoxicity: Predicted to be harmful to aquatic life due to lipophilicity (LogP estimated > 2.5). Do not allow release into drains.

- Disposal:
 - Classification: Halogenated Organic Waste.
 - Protocol: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber to handle HCl emissions.

References

- Boroncore/AOBChem. (2022). Product Catalog: **Methyl 2-chloro-5-ethoxybenzoate** (CAS 1654755-13-1). Retrieved from
- ChemicalBook. (2024). Methyl 5-chloro-2-methoxybenzoate (Structural Analog Data). Retrieved from
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